

Methylcyclopentane: A Comprehensive Technical Guide to its Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methylcyclopentane

Cat. No.: B018539

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **methylcyclopentane**. The information is presented to support research, development, and drug discovery applications where this cycloalkane may be utilized as a solvent, reagent, or reference compound.

Core Physical Properties of Methylcyclopentane

Methylcyclopentane (C₆H₁₂) is a colorless, flammable liquid with a faint, gasoline-like odor.[1][2][3] As a cycloalkane, it is a non-polar organic compound.[4] Key physical data are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units	Conditions
Molecular Weight	84.16[1][5]	g/mol	
Density	0.749[1][5]	g/mL	at 25 °C
	0.7486[1]	g/mL	at 20 °C/4 °C
Boiling Point	71.8[6][7]	°C	at 760 mmHg
Melting Point	-142.4[2][7]	°C	
Solubility in Water	Insoluble[1][4]		
Solubility in Organic Solvents	Soluble in non-polar solvents, miscible with ethanol, ether, and acetone.[1][4]		
Vapor Pressure	138[1]	mm Hg	at 25 °C
	232.8[2][5]	mm Hg	at 37.7 °C
Refractive Index	1.4097[1]	at 20 °C/D	
Flash Point	<0 (-18)[6]	°F (°C)	Closed Cup
Heat of Combustion	3938.1[1]	kJ/mol	at 298.15 K
Heat of Vaporization	29.08[1]	kJ/mol	
Viscosity	Data not readily available in standard compilations, but studies on its viscosity have been conducted. [8]		
LogP (Octanol-Water Partition Coefficient)	3.37[1][2]		

Experimental Protocols for Determination of Key Physical Properties

The following sections outline the general, standardized methodologies for determining the primary physical properties of a liquid organic compound such as **methylcyclopentane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for determining the boiling point of a small sample of an organic liquid is the Thiele tube method.

Methodology:

- A small quantity of the liquid is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer and immersed in a heating bath, typically a Thiele tube filled with a high-boiling point oil, to ensure uniform heating.
- The apparatus is heated slowly. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. At this point, the heating is stopped.
- The liquid is allowed to cool. The temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Melting Point

Since **methylcyclopentane** is a liquid at room temperature, its melting point is determined at very low temperatures. The principle involves cooling the substance until it solidifies and then slowly warming it to observe the temperature at which it melts.

Methodology:

- A small sample of the liquid is placed in a capillary tube.
- The capillary tube is attached to a low-temperature thermometer.
- The assembly is placed in a cooling bath (e.g., a mixture of dry ice and acetone or a cryostat).
- The sample is cooled until it completely solidifies.
- The cooling bath is then allowed to warm up very slowly, or a controlled heating element is used.
- The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded. This range is the melting point. For a pure compound, this range should be narrow.

Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and accurate method for determining the density of a liquid is by using a pycnometer or a specific gravity bottle.

Methodology:

- A clean, dry pycnometer of a known volume is weighed accurately.
- The pycnometer is then filled with the liquid (**methylcyclopentane**), ensuring there are no air bubbles. The temperature of the liquid should be recorded.
- The filled pycnometer is weighed again.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index

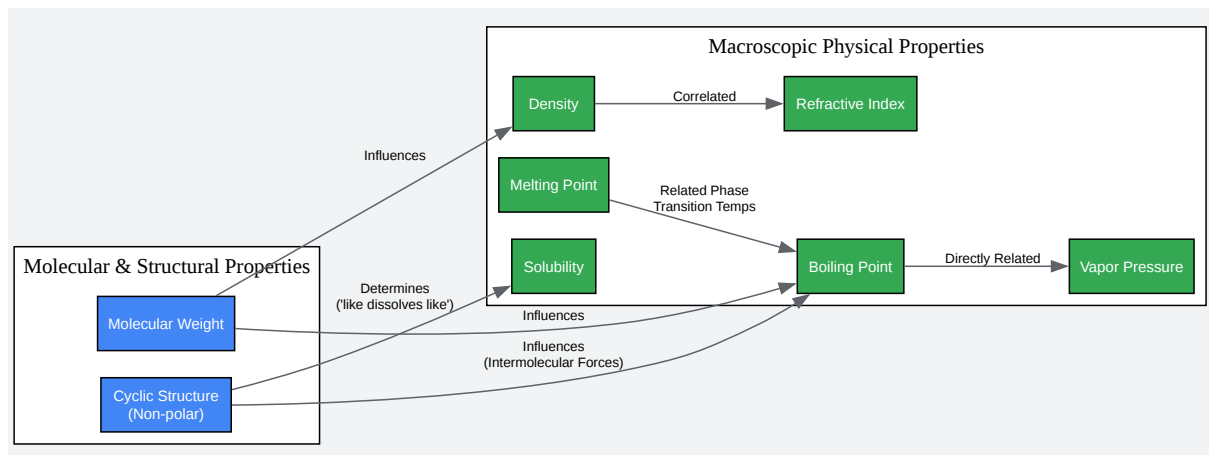
The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when it enters the liquid. It is a characteristic property and is often used for identification and purity assessment. An Abbe refractometer is the standard instrument for this measurement.

Methodology:

- The refractometer is calibrated using a standard liquid with a known refractive index.
- A few drops of the sample liquid (**methylcyclopentane**) are placed on the prism of the refractometer.
- The prism is closed and the light source is switched on.
- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is then read directly from the instrument's scale. The temperature at which the measurement is taken must be recorded as the refractive index is temperature-dependent.

Logical Relationships of Physical Properties

The physical properties of a compound are interconnected. The following diagram illustrates some of the key relationships for **methylcyclopentane**.



[Click to download full resolution via product page](#)

Interrelation of **Methylcyclopentane's** Physical Properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 2. chem.ucalgary.ca [chem.ucalgary.ca]
- 3. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 4. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 5. athabascau.ca [athabascau.ca]
- 6. pubs.aip.org [pubs.aip.org]

- 7. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 8. prc.cnrs.fr [prc.cnrs.fr]
- To cite this document: BenchChem. [Methylcyclopentane: A Comprehensive Technical Guide to its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b018539#what-are-the-physical-properties-of-methylcyclopentane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com